

Thermochemical data for Arsenic trifluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Arsenic trifluoride

Cat. No.: B1585507

[Get Quote](#)

An In-depth Technical Guide to the Thermochemical Data of **Arsenic Trifluoride**

Introduction

Arsenic trifluoride (AsF_3) is an inorganic compound with significant applications as a fluorinating agent in organic synthesis, a catalyst, and in ion implantation.^{[1][2]} A thorough understanding of its thermochemical properties is paramount for researchers, scientists, and professionals in drug development for process optimization, safety analysis, and computational modeling. This guide provides a comprehensive overview of the key thermochemical data for AsF_3 , details the experimental methodologies used for their determination, and presents logical workflows and reaction pathways through structured diagrams.

Thermochemical Data Presentation

The thermochemical properties of **Arsenic trifluoride** have been determined through a combination of experimental measurements and theoretical calculations. The following tables summarize the key quantitative data for AsF_3 in its gaseous and liquid states.

Standard Molar Enthalpy, Entropy, and Gibbs Free Energy of Formation

These values refer to the formation of one mole of AsF_3 from its constituent elements in their standard states at 298.15 K (25 °C).

Property	State	Value	Source(s)
$\Delta_f H^\circ$ (Standard Molar Enthalpy of Formation)	Gas (g)	-921 kJ/mol	[3]
Gas (g)	-821.3 kJ/mol	[4]	
Liquid (l)	-957 kJ/mol	[3]	
S° (Standard Molar Entropy)	Gas (g)	288.9 J/(mol·K)	[3]
Liquid (l)	181.2 J/(mol·K)	[3]	
$\Delta_f G^\circ$ (Standard Molar Gibbs Free Energy of Formation)	Gas (g)	-770.8 kJ/mol (Calculated)	[5]

Note: Discrepancies in enthalpy values can arise from different experimental methods and reference states used in calculations.

Heat Capacity and Phase Change Data

Heat capacity is a measure of the amount of heat energy required to raise the temperature of a substance by a specific amount. Enthalpies of fusion and vaporization represent the energy required for melting and boiling, respectively.

Property	State	Value	Source(s)
Cp (Molar Heat Capacity at Constant Pressure)	Gas (g)	64.6 J/(mol·K)	[3]
Liquid (l)		126.4 J/(mol·K)	[3]
$\Delta_{\text{fus}}H$ (Molar Enthalpy of Fusion)	Solid → Liquid	10.4 kJ/mol	[3]
$\Delta_{\text{vap}}H$ (Molar Enthalpy of Vaporization)	Liquid → Gas	33.5 kJ/mol	[3]
Liquid → Gas		35.8 kJ/mol at 293 K	[6]

Experimental Protocols and Methodologies

The determination of the thermochemical data for AsF_3 relies on several key experimental techniques. These methods provide fundamental data on molecular structure, vibrational frequencies, and energy changes, which are then used to calculate the macroscopic thermodynamic properties.

Gas-Phase Electron Diffraction

Gas-phase electron diffraction is a primary technique for determining the precise molecular structure of volatile compounds like AsF_3 .

- **Methodology:** A high-energy beam of electrons is directed through a gaseous sample of AsF_3 . The electrons are scattered by the molecule's electrostatic potential. The resulting diffraction pattern, consisting of concentric rings, is recorded on a detector. The intensity and angle of this scattered pattern are directly related to the interatomic distances within the molecule. By analyzing this pattern, researchers can determine bond lengths and bond angles with high precision. For AsF_3 , this method has established a pyramidal molecular structure.[4] The key parameters determined are the As-F bond length (r_g) and the F-As-F bond angle (θ_g).[7]

- **Data Application:** The precise molecular geometry obtained from electron diffraction is essential for calculating the moments of inertia of the molecule. These moments of inertia are, in turn, crucial inputs for the statistical mechanics calculations that yield thermodynamic functions like entropy and heat capacity.

Vibrational Spectroscopy (Infrared and Raman)

Vibrational spectroscopy is used to probe the quantized vibrational energy levels of a molecule.

- **Methodology:** This involves two complementary techniques: Infrared (IR) spectroscopy and Raman spectroscopy. In IR spectroscopy, the absorption of infrared radiation by the AsF_3 sample is measured, which corresponds to transitions between vibrational energy levels.^[8] In Raman spectroscopy, the inelastic scattering of a monochromatic laser beam by the sample is analyzed. The energy shifts in the scattered light provide information about the vibrational modes of the molecule.
- **Data Application:** The spectra obtained from these methods allow for the assignment of fundamental vibrational frequencies. These frequencies are a direct measure of the energy spacing of the vibrational levels.^[8] This information is fundamental for calculating the vibrational contribution to the overall thermodynamic properties of the molecule, such as heat capacity, entropy, and Gibbs free energy, using statistical thermodynamic formulas.

Calorimetry

Calorimetry involves the direct measurement of heat changes associated with physical or chemical processes.

- **Methodology:** To determine properties like the heat of fusion, heat of vaporization, and heat capacity, a sample of AsF_3 is placed in a calorimeter. For the heat capacity of solid and liquid AsF_3 , heat is added to the sample in controlled amounts, and the resulting temperature change is precisely measured.^[6] For phase transitions, the energy required to melt the solid at a constant temperature (heat of fusion) or to vaporize the liquid (heat of vaporization) is measured.^[6] For determining the enthalpy of formation, fluorine bomb calorimetry is a common method for fluorine compounds. In this technique, the substance is combusted in a high-pressure fluorine atmosphere within a constant-volume container (the "bomb"), and the heat released by the reaction is measured.^[9]

- Data Application: Calorimetry provides direct, experimentally measured values for enthalpies of phase transitions and heat capacities. The enthalpy of formation is a cornerstone of thermochemical data, allowing for the calculation of reaction enthalpies for any reaction involving the compound.

Visualizations

Logical and Experimental Workflows

The following diagrams illustrate the relationships between experimental techniques and the derived thermochemical data, as well as a typical synthesis pathway for AsF_3 .

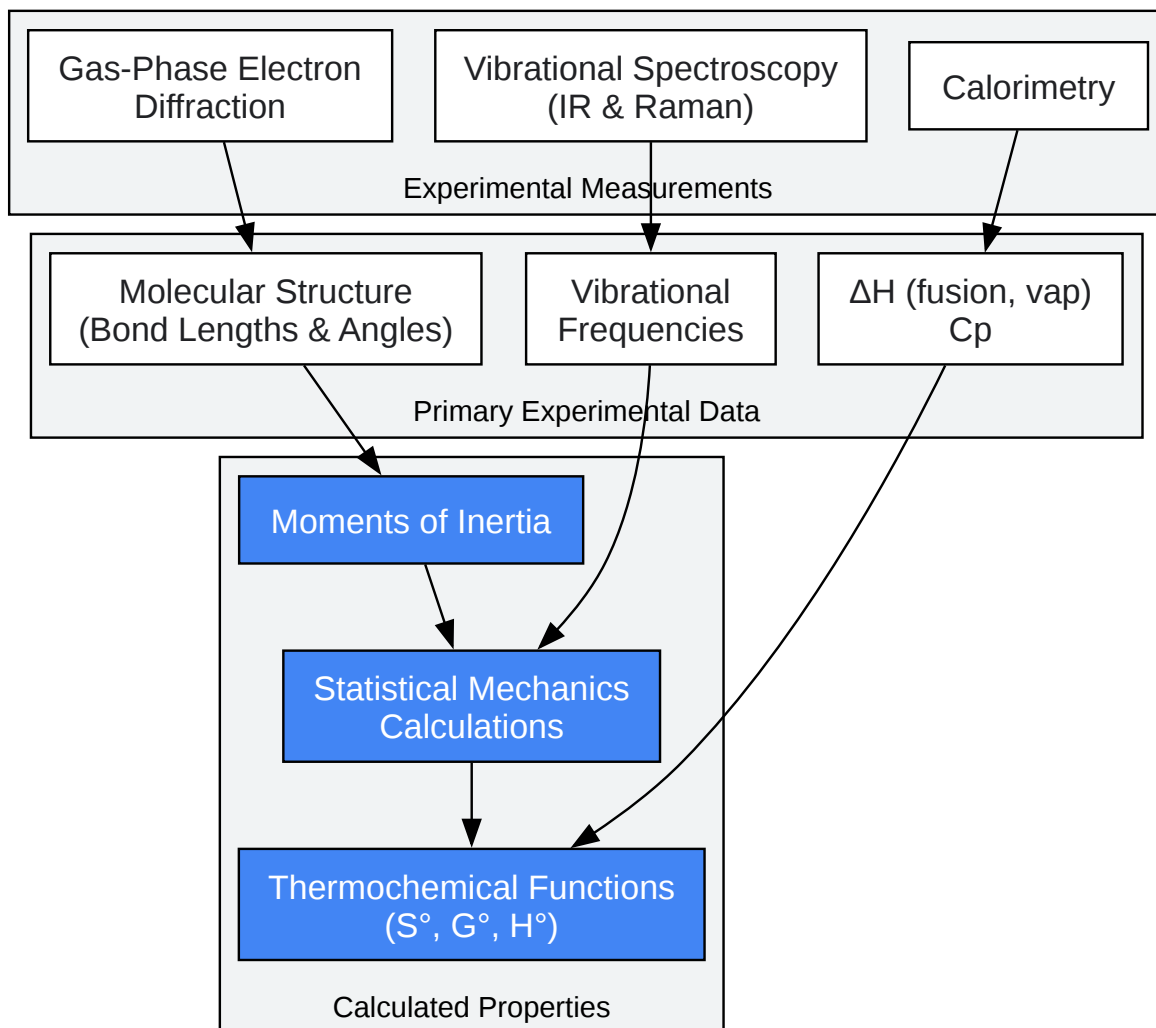


Diagram 1: Determination of Thermochemical Properties

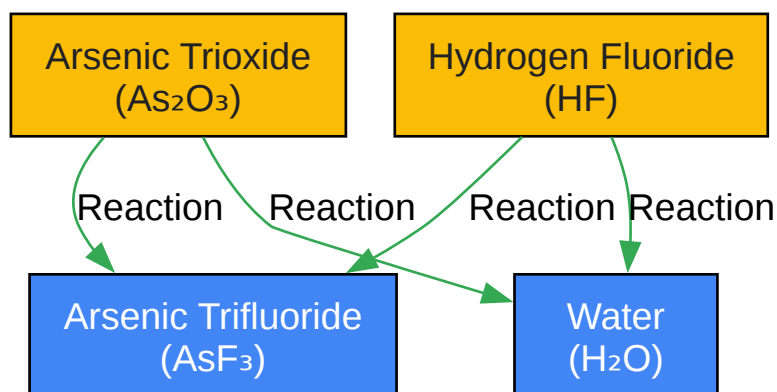


Diagram 2: Synthesis of Arsenic Trifluoride

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Arsenic trifluoride | AsF₃ | CID 24571 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. arsenicfluoride[asf3] [chembk.com]
- 3. arsenic(III) fluoride [chemister.ru]
- 4. Arsenic trifluoride - Wikipedia [en.wikipedia.org]
- 5. virtualchemistry.org - GROMACS Molecule Database - arsenic-trifluoride [virtualchemistry.org]
- 6. trifluoroarsine [webbook.nist.gov]
- 7. Determination of the Molecular Structures of AsF₃ and AsCl₃ by Gas Electron Diffraction | Semantic Scholar [semanticscholar.org]
- 8. pubs.aip.org [pubs.aip.org]
- 9. scilit.com [scilit.com]
- To cite this document: BenchChem. [Thermochemical data for Arsenic trifluoride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585507#thermochemical-data-for-arsenic-trifluoride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com